Application Notes and Protocols: FRET-Based Biosensors for YAP1 Activity

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Compound of Interest

Compound Name:	*yAP1 protein*
CAS No.:	*124671-19-8*
Cat. No.:	*B1167195*

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Introduction

The Hippo signaling pathway is a critical regulator of organ size, tissue homeostasis, and cell proliferation.[1] A key downstream effector of this pathway is the transcriptional co-activator Yes-associated protein 1 (YAP1). The activity of YAP1 is primarily controlled by its subcellular localization; when the Hippo pathway is active, YAP1 is phosphorylated by LATS1/2 kinases, leading to its sequestration in the cytoplasm.[1] In a state of Hippo pathway inactivity, unphosphorylated YAP1 translocates to the nucleus, where it binds to TEA domain (TEAD) transcription factors to drive the expression of genes that promote cell growth and inhibit apoptosis.[1][2]

Dysregulation of the Hippo pathway, leading to hyperactivation of YAP1, is a common feature in many human cancers.[3] The interaction between YAP1 and TEAD is essential for its oncogenic function, making this protein-protein interaction (PPI) a prime target for therapeutic intervention.[2][4] Förster Resonance Energy Transfer (FRET)-based biosensors provide a

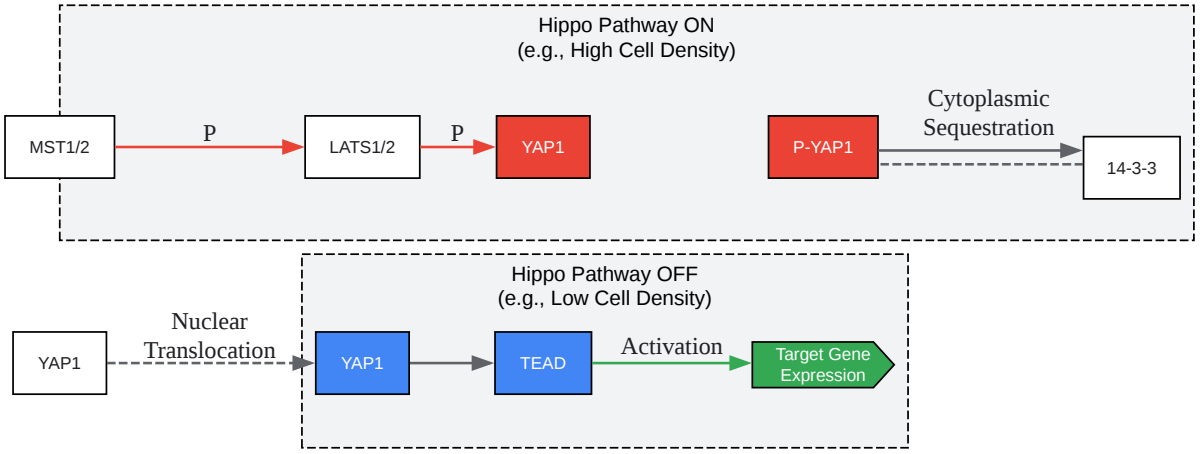
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powerful tool for studying the dynamics of YAP1 activity in real-time, enabling high-throughput screening for inhibitors of the YAP1-TEAD interaction.[5][6]

These application notes provide a detailed overview and protocols for utilizing a FRET-based biosensor designed to monitor the interaction between YAP1 and TEAD1.

Hippo-YAP1 Signaling Pathway

The activity of YAP1 is tightly controlled by a kinase cascade within the Hippo pathway. When the pathway is "ON" (e.g., in response to high cell density), MST1/2 kinases phosphorylate and activate LATS1/2 kinases. LATS1/2 then phosphorylates YAP1, leading to its binding with 14-3-3 proteins and subsequent retention in the cytoplasm, rendering it inactive. When the pathway is "OFF," YAP1 remains unphosphorylated, enters the nucleus, and binds to TEAD transcription factors to activate target gene expression.



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Caption: The Hippo-YAP1 signaling pathway.

Principle of the YAP1-TEAD FRET Biosensor

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The biosensor is designed to directly measure the protein-protein interaction between YAP1 and TEAD1. The design is based on an intermolecular FRET system, ideal for in vitro screening, which can be adapted into a unimolecular sensor for live-cell applications.

- Design: The biosensor consists of two separate constructs:
  - The TEAD-binding domain of YAP1 (e.g., amino acids 50-171) fused to a FRET donor fluorophore, such as Cyan Fluorescent Protein (CFP).[5][7]
  - The YAP1-binding domain of TEAD1 (e.g., amino acids 194-411) fused to a FRET acceptor fluorophore, such as Yellow Fluorescent Protein (YFP).[5][7]
- Mechanism of Action:
  - High FRET State (Interaction): When YAP1 and TEAD1 fragments interact, the donor (CFP) and acceptor (YFP) fluorophores are brought into close proximity (<10 nm). Excitation of the donor (CFP) results in non-radiative energy transfer to the acceptor (YFP), leading to YFP emission. This state is characterized by a high YFP/CFP emission ratio.
  - Low FRET State (Disruption): In the presence of an inhibitor that disrupts the YAP1-TEAD1 interaction, the donor and acceptor are separated. Excitation of the donor (CFP) now results primarily in CFP emission, with little to no energy transfer to YFP. This state is characterized by a low YFP/CFP emission ratio.[5]

Caption: Principle of the YAP1-TEAD FRET biosensor.

Quantitative Data Presentation

The performance of the biosensor can be quantified by measuring the change in the FRET ratio (Acceptor Emission / Donor Emission) in the presence of known inhibitors. The following table presents representative data from an in vitro assay using the YAP1-TEAD biosensor.

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Condition	Donor (CFP) Intensity (a.u.)	Acceptor (YFP) Intensity (a.u.)	FRET Ratio (YFP/CFP)	% Inhibition
Positive Control (YAP1-CFP + TEAD1-YFP)	15,000	30,000	2.00	0% (Baseline)
Negative Control (CFP + YFP alone)	40,000	8,000	0.20	N/A
Test Compound (e.g., Celastrol) [5]	28,000	16,800	0.60	77.8%
Known Inhibitor (e.g., Verteporfin)	32,000	17,600	0.55	80.6%

% Inhibition is calculated relative to the dynamic range between the positive and negative controls.

Experimental Protocols

Protocol 1: In Vitro High-Throughput Screening (HTS) Assay

This protocol is designed for screening small molecule libraries for inhibitors of the YAP1-TEAD1 interaction in a 384-well plate format.

A. Materials and Reagents

- Purified, recombinant YAP1(50-171)-CFP protein
- Purified, recombinant TEAD1(194-411)-YFP protein
- Assay Buffer: 20 mM HEPES (pH 7.5), 150 mM NaCl, 1 mM DTT, 0.01% Tween-20
- Small molecule compound library dissolved in DMSO

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- Black, clear-bottom 384-well assay plates
- Fluorescence plate reader with filters for CFP excitation (~435 nm), CFP emission (~475 nm), and YFP emission (~525 nm).

B. Experimental Procedure

- Prepare Protein Mix: Prepare a 2X master mix of the YAP1-CFP and TEAD1-YFP proteins in Assay Buffer. The final concentration of each protein should be optimized for maximal FRET signal (typically in the 50-200 nM range).
- Compound Plating: Dispense 50-100 nL of each compound from the library into the wells of the 384-well plate. Also include wells with DMSO only for positive controls (maximum FRET) and wells with Assay Buffer for negative controls (background).
- Protein Addition: Add 20 µL of the 2X protein master mix to each well of the compound-plated 384-well plate. The final volume should be 40 µL.
- Incubation: Mix the plate gently on a plate shaker for 1 minute. Incubate at room temperature for 30-60 minutes, protected from light.
- Data Acquisition:
  - Set the fluorescence plate reader to excite at the CFP excitation wavelength (e.g., 435 nm).
  - Measure the emission intensity in two channels:
    - Donor Channel (CFP): ~475 nm
    - Acceptor/FRET Channel (YFP): ~525 nm
  - Record the intensity values for each well.

C. Data Analysis

- Background Subtraction: Subtract the average intensity from the buffer-only wells from all other wells for each channel.

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- Calculate FRET Ratio: For each well, calculate the FRET ratio: Ratio = Intensity_FRET_Channel / Intensity_Donor_Channel
- Calculate Percent Inhibition: Normalize the data to the controls on each plate: % Inhibition = 100 * (1 - (Ratio_Compound - Ratio_Min) / (Ratio_Max - Ratio_Min))
  - Ratio_Compound: FRET ratio of the test well.
  - Ratio_Max: Average FRET ratio of the positive control (DMSO) wells.
  - Ratio_Min: Average FRET ratio of a known potent inhibitor (or a no-interaction control).

Protocol 2: Live-Cell Imaging Assay

This protocol is for validating candidate inhibitors in a cellular context using live-cell microscopy.

A. Materials and Reagents

- HEK293T or other suitable mammalian cells
- Complete growth medium (e.g., DMEM + 10% FBS)
- Plasmids: pCDNA3-YAP1(50-171)-CFP and pCDNA3-TEAD1(194-411)-YFP
- Transfection reagent (e.g., Lipofectamine 3000)
- Glass-bottom imaging dishes or plates
- Candidate inhibitor compounds dissolved in DMSO
- Live-cell imaging microscope equipped with a heated stage, CO2 control, and appropriate FRET filter sets.

B. Experimental Procedure

- Cell Seeding (Day 1): Seed HEK293T cells onto glass-bottom imaging dishes at a density that will result in 60-80% confluency on the day of imaging.

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- Transfection (Day 2): Co-transfect the cells with the YAP1-CFP and TEAD1-YFP plasmids according to the manufacturer's protocol for your transfection reagent. Incubate for 24-48 hours to allow for protein expression.
- Compound Treatment (Day 3):
  - Replace the growth medium with fresh, pre-warmed imaging medium (e.g., FluoroBrite DMEM).
  - Acquire baseline images of the cells before adding the compound.
  - Add the test compound (and a DMSO vehicle control to a separate dish) to the desired final concentration.
- Live-Cell Imaging (Day 3):
  - Place the dish on the microscope stage maintained at 37°C and 5% CO2.
  - Locate a field of view with healthy, co-expressing cells (showing both CFP and YFP fluorescence).
  - Acquire images using a time-lapse setting (e.g., every 2-5 minutes) for the desired duration (e.g., 1-2 hours).
  - For each time point, acquire two images:
    - CFP Image: Excite with CFP filter, collect emission with CFP filter.
    - FRET Image: Excite with CFP filter, collect emission with YFP filter.

C. Data Analysis (using software like ImageJ/Fiji)

- Image Pre-processing:
  - Draw a region of interest (ROI) in a cell-free area to measure the background.
  - Subtract the background from both the CFP and FRET image stacks.

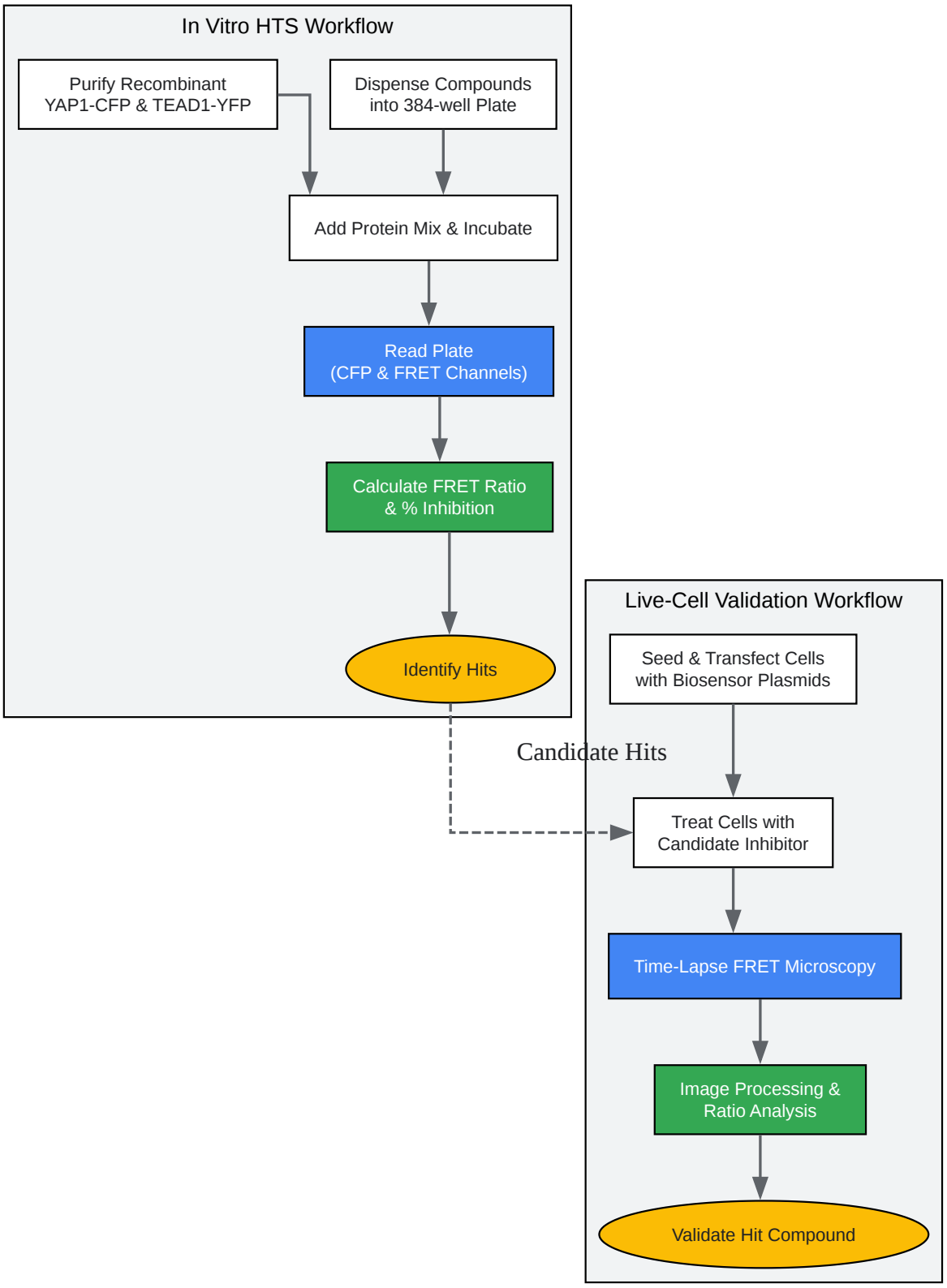
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- Ratio Image Generation:
  - Use the "Ratio Plus" or equivalent plugin to divide the FRET image stack by the CFP image stack pixel-by-pixel.
  - Ratio Image = FRET_Image / CFP_Image
  - Apply a pseudocolor lookup table to the ratio image to visualize FRET changes.
- Quantification:
  - Draw ROIs around individual cells.
  - Measure the mean intensity in the ratio image for each cell at each time point.
  - Plot the normalized FRET ratio over time to visualize the effect of the compound.

Experimental Workflow

The overall workflow for utilizing the YAP1-TEAD FRET biosensor involves distinct stages for in vitro screening and live-cell validation.

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Caption: General workflow for inhibitor screening.

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